

# In-Depth Technical Guide: Safety Data Sheet for Vanillin-13C6

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## Compound of Interest

Compound Name: Vanillin-13C6

Cat. No.: B565506

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and physicochemical properties of **Vanillin-13C6**. The information is compiled from safety data sheets and product information from reputable chemical suppliers. This document is intended to provide essential information for the safe use of **Vanillin-13C6** in a laboratory or research setting.

## Section 1: Chemical Identification and Properties

**Vanillin-13C6** is a stable, isotopically labeled form of vanillin, where the six carbon atoms of the benzene ring are replaced with the <sup>13</sup>C isotope.<sup>[1][2]</sup> This labeling makes it a valuable tool in various research applications, including as a tracer or an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS.<sup>[1]</sup>

Table 1: Physicochemical and General Data for **Vanillin-13C6**

Property	Value	Source(s)
Chemical Name	4-hydroxy-3-methoxy-(1,2,3,4,5,6- <sup>13</sup> C <sub>6</sub> )cyclohexa-1,3,5-triene-1-carbaldehyde	[3]
Synonyms	p-Vanillin- <sup>13</sup> C <sub>6</sub> ; m-Methoxy-p-hydroxybenzaldehyde- <sup>13</sup> C <sub>6</sub> ; Vanillin-(phenyl- <sup>13</sup> C <sub>6</sub> )	[1]
Molecular Formula	C <sub>2</sub> <sup>13</sup> C <sub>6</sub> H <sub>8</sub> O <sub>3</sub>	[2]
Molecular Weight	158.10 g/mol	[2][4]
CAS Number	201595-58-6	[2][4]
Appearance	Solid	
Isotopic Purity	99 atom % <sup>13</sup> C	
Chemical Purity	98-99%	[4]
Melting Point	81-83 °C	
Boiling Point	170 °C at 15 mmHg	
Flash Point	159.8 - 160.8 °C (closed cup)	
Solubility	10 mM in DMSO	[2]
Storage Temperature	Room temperature, away from light and moisture	[4][5]

## Section 2: Hazard Identification and Safety Information

**Vanillin-<sup>13</sup>C<sub>6</sub>** is classified as a hazardous substance. The primary hazards are related to eye irritation.[6] To the best of current knowledge, the chemical, physical, and toxicological properties of this isotopically labeled compound have not been as thoroughly investigated as its unlabeled counterpart.[5]

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Source(s)
Pictogram	GHS07		
Signal Word	Warning		
Hazard Statements	H319	Causes serious eye irritation.	[6]
Precautionary Statements	P264	Wash skin thoroughly after handling.	[6]
P280	Wear protective gloves/ eye protection/ face protection.		[6]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.		[6]
P337 + P313	If eye irritation persists: Get medical advice/ attention.		[6]

Table 3: Potential Health Effects

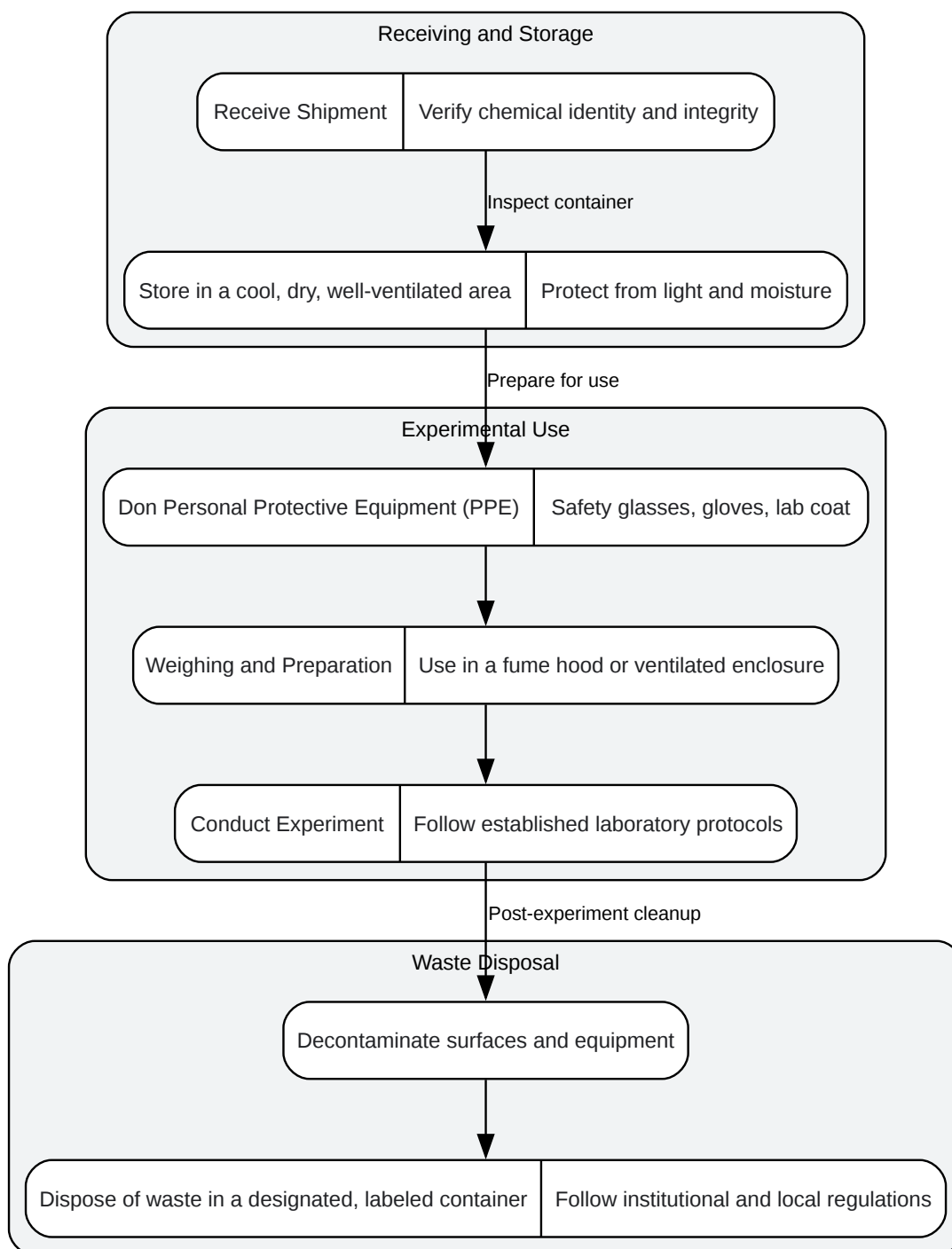
Exposure Route	Potential Effects	Source(s)
Inhalation	May be harmful if inhaled. May cause respiratory tract irritation.	[5]
Skin Contact	May be harmful if absorbed through the skin. May cause skin irritation.	[5]
Eye Contact	Causes serious eye irritation.	[5][6]
Ingestion	Harmful if swallowed.	[5]

## Section 3: Experimental Protocols and Handling

While specific experimental protocols for the safety testing of **Vanillin-13C6** are not readily available in the provided documentation, standardized methodologies are typically employed to assess chemical hazards. For instance, eye irritation potential is often evaluated using in vitro or in vivo models according to OECD or similar guidelines.

### Safe Handling Workflow

The following diagram illustrates a generalized workflow for the safe handling of **Vanillin-13C6** in a research environment.



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Caption: A workflow for the safe handling of **Vanillin-13C6**.

## First Aid Measures

In the event of exposure, the following first aid measures should be taken:

- General Advice: Consult a physician and provide them with this safety data sheet.<sup>[5]</sup>
- Inhalation: Move the person to fresh air. If breathing is difficult, give artificial respiration and consult a physician.<sup>[5]</sup>
- Skin Contact: Wash the affected area with soap and plenty of water. Consult a physician if irritation persists.<sup>[5]</sup>
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and seek immediate medical attention.<sup>[5]</sup>
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.<sup>[5]</sup>

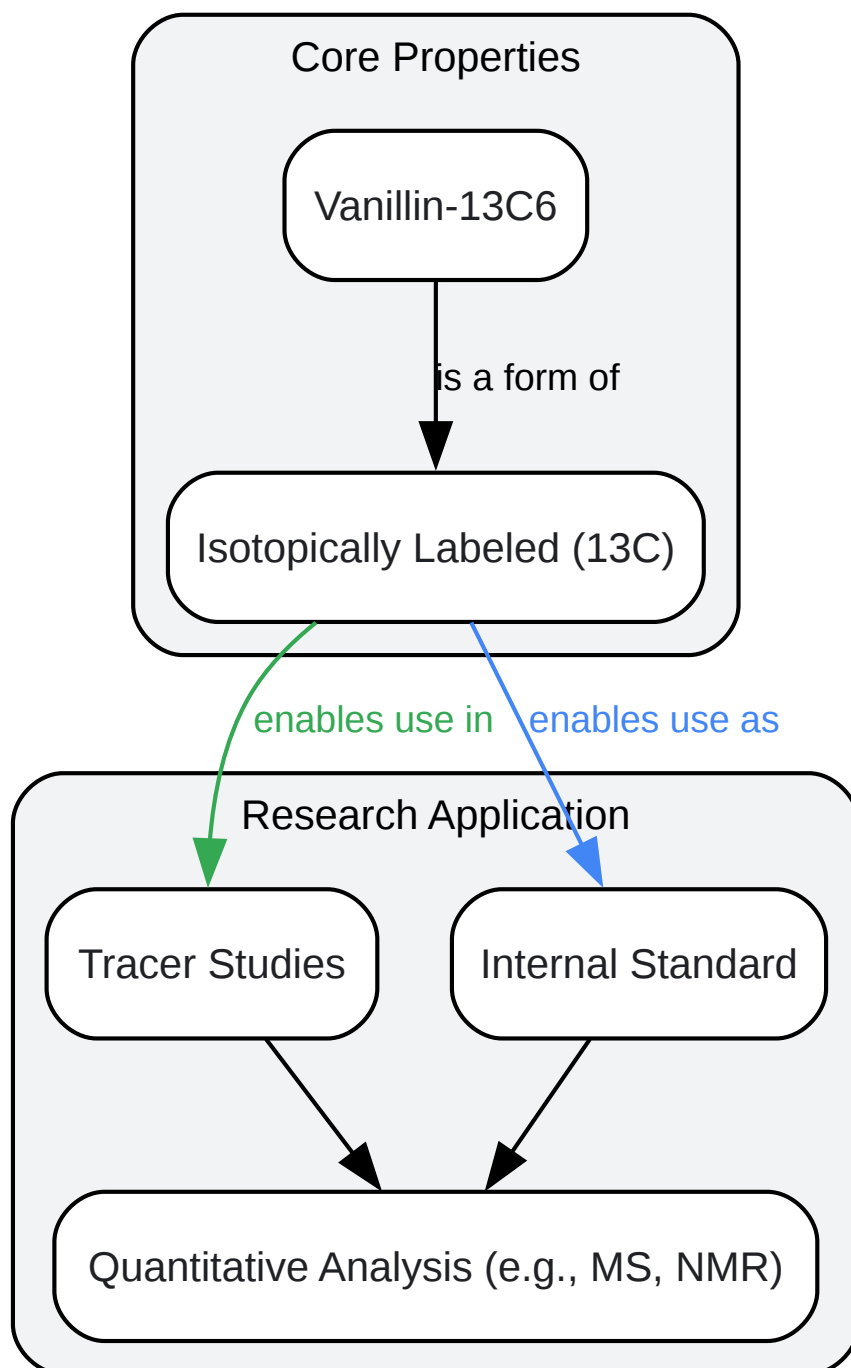
## Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **Vanillin-13C6**:

- Eye/Face Protection: Safety glasses with side-shields or goggles.<sup>[5]</sup>
- Hand Protection: Compatible chemical-resistant gloves.<sup>[5]</sup>
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.<sup>[5]</sup>
- Respiratory Protection: If dust is generated, a NIOSH-approved respirator (such as a type N95 dust mask) should be used.

## Section 4: Application in Research

The primary utility of **Vanillin-13C6** lies in its application as an internal standard or tracer in scientific research.<sup>[1]</sup> The diagram below illustrates the relationship between its isotopic labeling and its use in quantitative analytical methods.



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Caption: The role of isotopic labeling in **Vanillin-13C6**'s research applications.

## Section 5: Fire and Reactivity

Table 4: Fire and Reactivity Data

Parameter	Information	Source(s)
Flammability	Combustible solid	
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.	[5]
Hazardous Combustion Products	Carbon oxides	[5]
Incompatible Materials	Strong oxidizing agents	[5]

## Section 6: Accidental Release and Disposal

- Accidental Release: In the event of a spill, avoid dust formation.[5] Pick up and arrange for disposal without creating dust.[5] Use appropriate personal protective equipment during cleanup.[5] Prevent the material from entering drains.[5]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

This technical guide is intended for informational purposes only and should not be considered a substitute for a formal Safety Data Sheet provided by the manufacturer. Always refer to the original SDS for the most complete and up-to-date information.

### Need Custom Synthesis?

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